

Essential Safety and Disposal Guide for AP-18

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Compound of Interest

Compound Name: AP-18

Cat. No.: B2477005

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For researchers, scientists, and drug development professionals utilizing **AP-18**, a selective TRPA1 channel blocker, adherence to proper handling and disposal procedures is paramount to ensure laboratory safety and environmental protection. This guide provides immediate, essential information for the safe management of **AP-18** in a laboratory setting.

Chemical and Physical Properties of AP-18

A comprehensive understanding of the physicochemical properties of **AP-18** is the first step toward safe handling. Key data for this compound are summarized below.

Property	Value
Chemical Name	4-(4-chlorophenyl)-3-methyl-3-buten-2-one, oxime
CAS Number	55224-94-7
Molecular Formula	C ₁₁ H ₁₂ ClNO
Molecular Weight	209.67 g/mol
Appearance	White to off-white solid
Solubility	Soluble in DMSO and ethanol
Purity	Typically ≥98%

AP-18 Proper Disposal Procedures

As a chlorinated organic compound, **AP-18** requires disposal as hazardous waste. The following step-by-step protocol, based on general best practices for the disposal of halogenated organic compounds, should be strictly followed. Note that one supplier indicates "Caution: Substance not yet fully tested," underscoring the need for careful handling and disposal.

Step 1: Personal Protective Equipment (PPE)

Before handling **AP-18**, ensure that appropriate personal protective equipment is worn. This includes, but is not limited to:

- Chemical-resistant gloves (e.g., nitrile)
- Safety goggles or a face shield
- A laboratory coat

Step 2: Waste Segregation and Collection

All materials contaminated with **AP-18** must be treated as hazardous waste. This includes:

- Unused or expired **AP-18** solid compound
- Solutions containing **AP-18**
- Contaminated consumables such as pipette tips, gloves, and paper towels

These materials should be collected in a designated, leak-proof, and clearly labeled hazardous waste container. The container should be marked as "Hazardous Waste: Halogenated Organic Compounds" and should include the specific chemical name "**AP-18**."

Step 3: Storage of Chemical Waste

The hazardous waste container for **AP-18** should be:

- Kept closed at all times, except when adding waste.

- Stored in a well-ventilated area, such as a chemical fume hood, away from incompatible materials.
- Maintained in good condition, free from leaks or corrosion.

Step 4: Disposal through an Approved Vendor

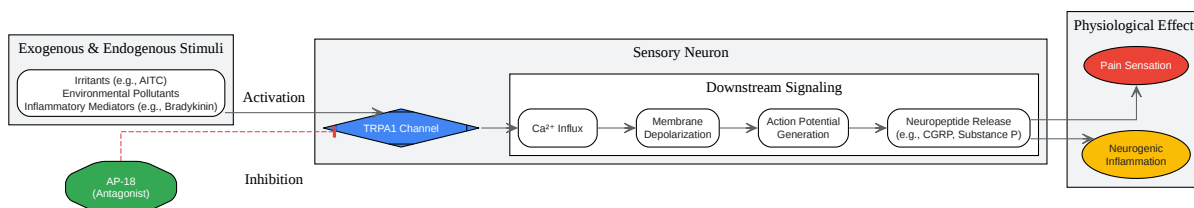
The final disposal of **AP-18** waste must be conducted through your institution's environmental health and safety (EHS) office or a licensed hazardous waste disposal company. Do not dispose of **AP-18** down the drain or in regular trash.

Experimental Protocols: General Handling

Given that **AP-18** is a research chemical with limited safety data, all experimental work should be conducted in a well-ventilated laboratory, preferably within a chemical fume hood. Avoid inhalation of dust or aerosols and prevent contact with skin and eyes. In case of accidental exposure, follow standard first aid procedures and seek medical attention.

TRPA1 Signaling Pathway

AP-18 is a reversible antagonist of the Transient Receptor Potential Ankyrin 1 (TRPA1) ion channel. This channel is a key player in sensing noxious stimuli, leading to pain and inflammation. The diagram below illustrates a simplified overview of the TRPA1 signaling pathway.



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Caption: Simplified TRPA1 signaling pathway and the inhibitory action of **AP-18**.

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